

In-Depth Technical Guide: Acid Orange 56 (CAS 6470-20-8)

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Compound of Interest

Compound Name: Acid Orange 56

Cat. No.: B1583118

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, applications, and toxicological profile of the disazo dye, **Acid Orange 56**. The information is intended for professionals in research and development who require detailed technical data and experimental insights.

Physicochemical Properties and Identification

Acid Orange 56 (C.I. 22895) is a synthetic organic compound classified as a disazo acid dye. Its chemical structure features two azo (-N=N-) chromophores, which are responsible for its characteristic orange color. The presence of sulfonic acid groups confers water solubility, making it suitable for aqueous dyeing processes.

Chemical and Physical Data

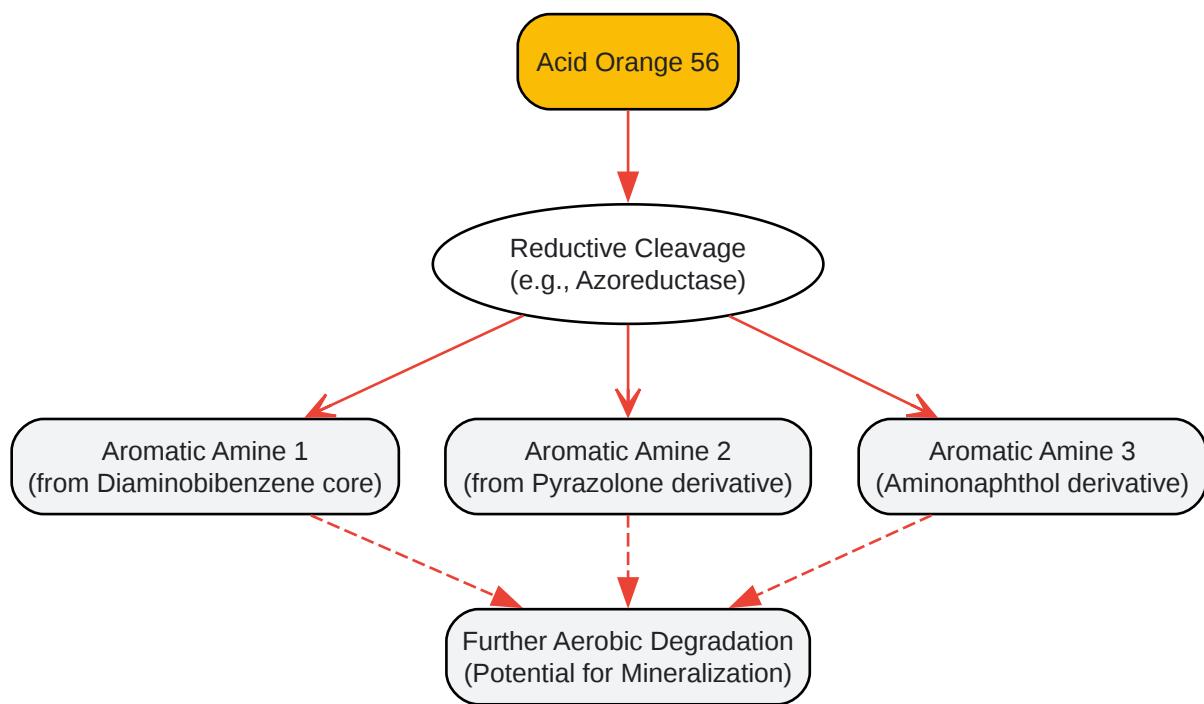
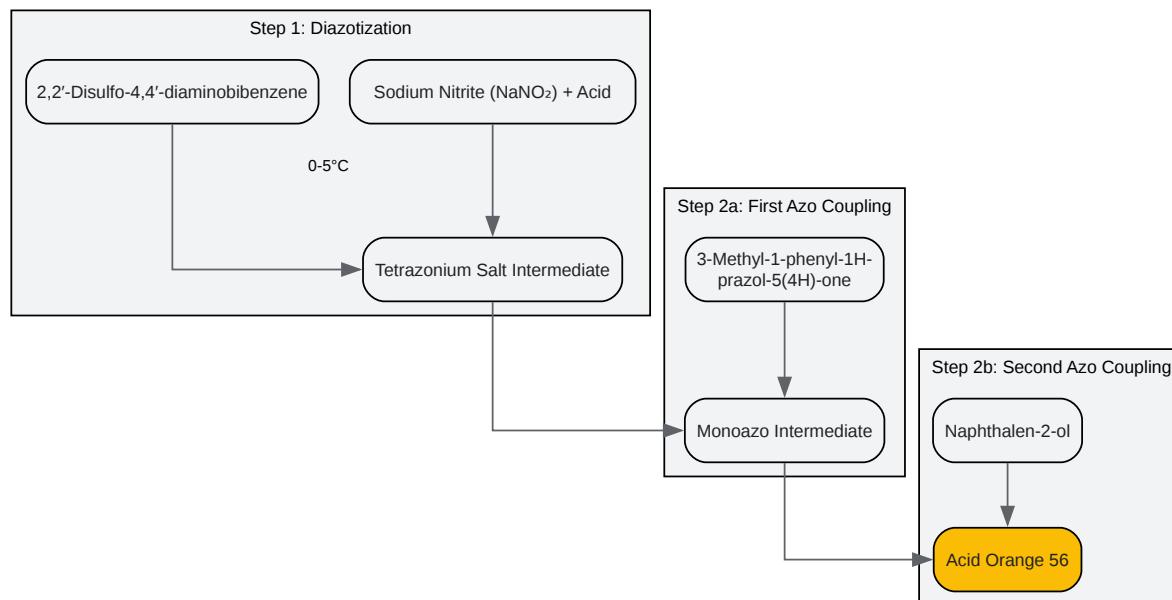
A summary of the key quantitative and qualitative data for **Acid Orange 56** is presented below.

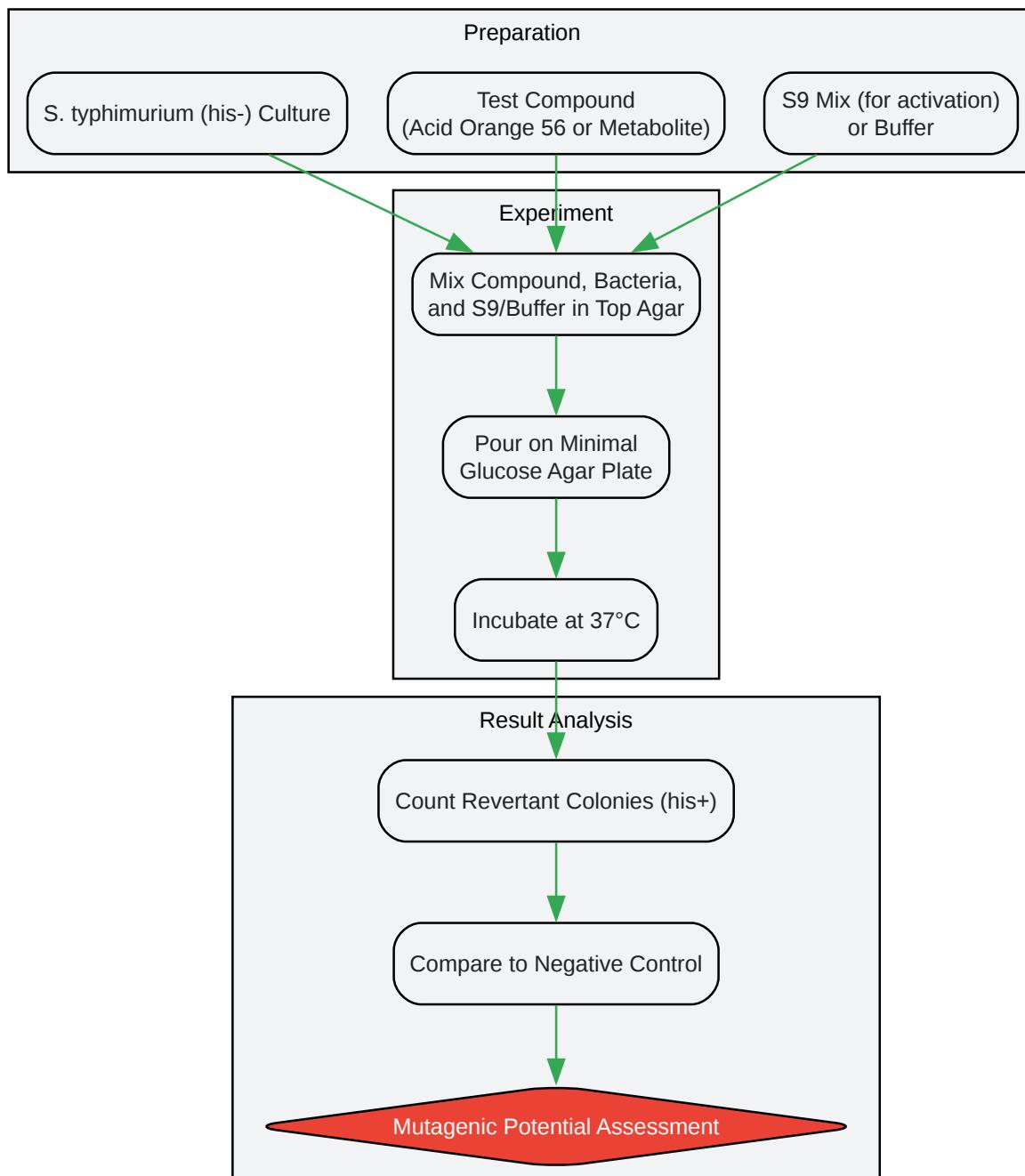
Property	Value	Reference(s)
IUPAC Name	disodium;2-[4-[(2-hydroxynaphthalen-1-yl)diazenyl]-2-sulfonatophenyl]-5-[(3-methyl-5-oxo-1-phenyl-4H-pyrazol-4-yl)diazenyl]benzenesulfonate	[1]
Synonyms	C.I. Acid Orange 56, Acid Orange G, Acid Orange SG, Acid Brilliant Orange G	[2]
CAS Number	6470-20-8	[2]
Molecular Formula	C ₃₂ H ₂₂ N ₆ Na ₂ O ₈ S ₂	[2]
Molecular Weight	728.66 g/mol	[2]
Appearance	Red-light orange powder	[2]
UV-Vis λ max	~486 nm	[3]
Solubility	Water: Soluble (forms a palm orange solution) Ethanol: Soluble (forms a golden orange solution)	[2]
Chemical Reactivity	- In concentrated H ₂ SO ₄ : Forms a blood-red solution, which turns orange-brown upon dilution. - With strong HCl: Forms an orange-brown precipitate. - With concentrated NaOH: Solution turns orange-brown.	[2]

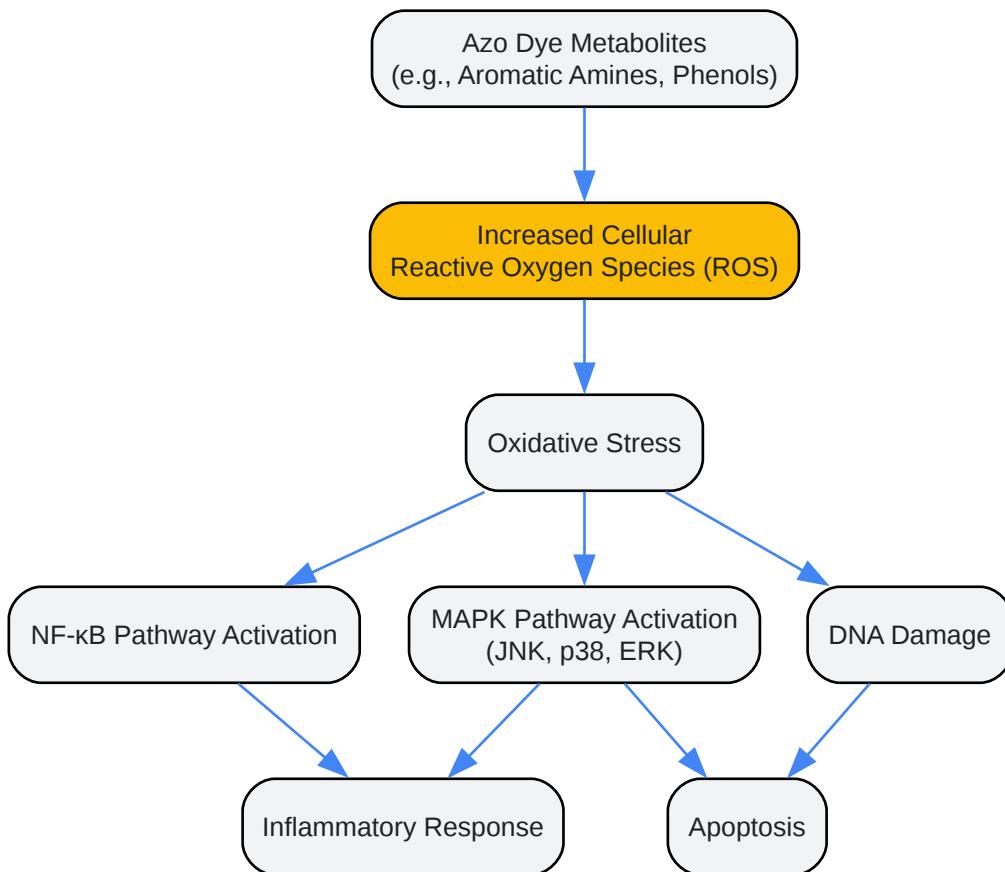
Synthesis and Degradation Pathways

Synthesis Workflow

The synthesis of **Acid Orange 56** is a multi-step process involving diazotization and azo coupling reactions. The foundational process begins with the double nitriding of 2,2'-Disulfo-4,4'-diaminobiphenyl, which is then coupled with 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one and Naphthalen-2-ol respectively to form the final disazo structure.[2]







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References

- 1. researchgate.net [researchgate.net]
- 2. worlddyeveriety.com [worlddyeveriety.com]
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